

# High-Performance Liquid Chromatography (HPLC) Methods for the Analysis of Methylxanthines

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## Compound of Interest

Compound Name: 1-Methylxanthine-13C<sub>4</sub>,15N<sub>3</sub>

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

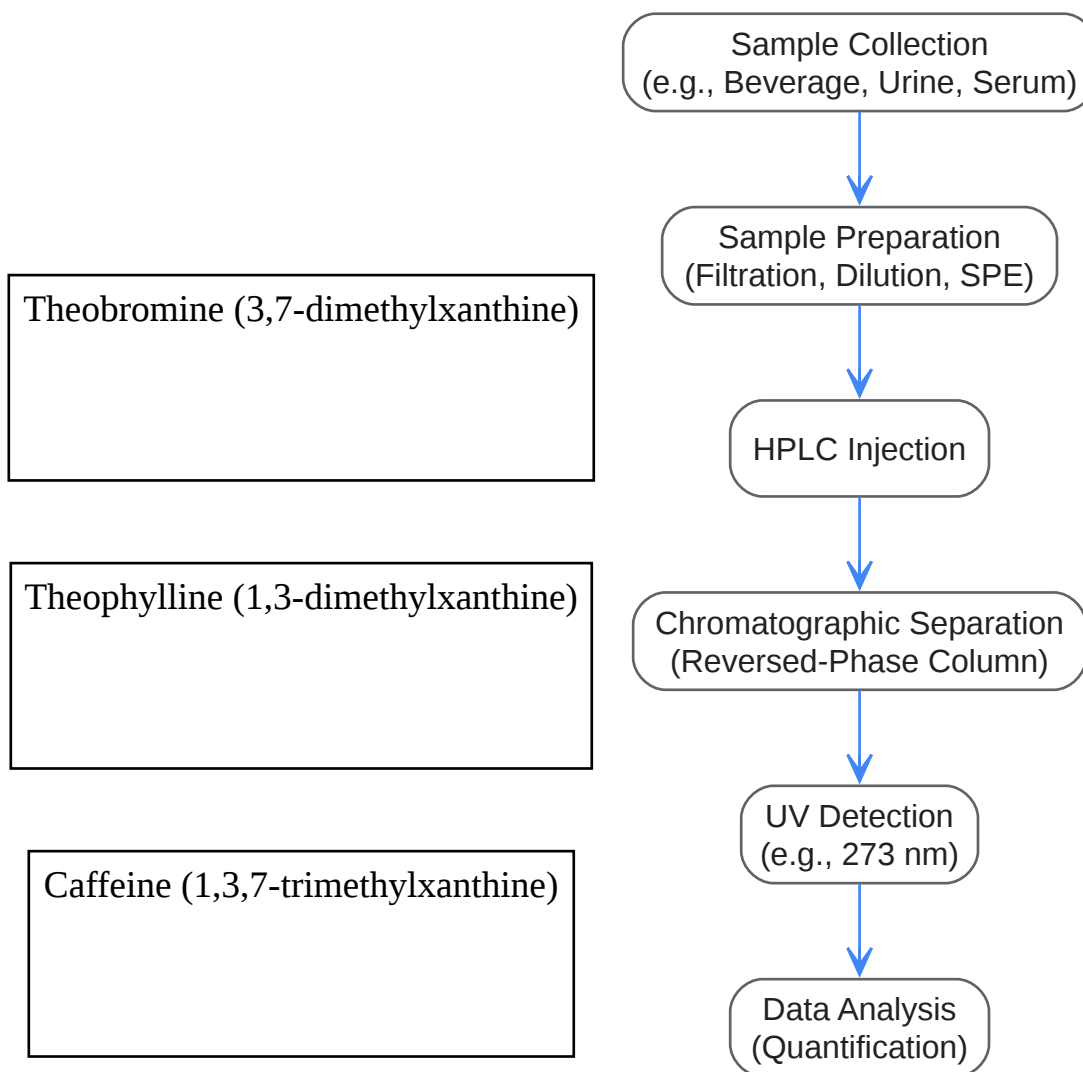
This document provides detailed application notes and protocols for the quantitative analysis of common methylxanthines, including caffeine, theophylline, and theobromine, using High-Performance Liquid Chromatography (HPLC). These methods are applicable to a variety of sample matrices, including pharmaceuticals, beverages, and biological fluids.

## Introduction

Methylxanthines are a class of alkaloids naturally found in products like coffee beans, tea leaves, and cocoa beans.[1][2] Caffeine, theophylline, and theobromine are the most common members of this group and are widely consumed in beverages and used in pharmaceuticals for their stimulant and therapeutic properties.[2][3] Accurate and reliable quantification of these compounds is crucial for quality control in the food and beverage industry, pharmaceutical manufacturing, and for pharmacokinetic and toxicological studies in drug development.[3][4] Reversed-phase HPLC with UV detection is a widely used, robust, and sensitive technique for the simultaneous determination of methylxanthines.[3]

## Chemical Structures of Common Methylxanthines

The structural similarities and differences between caffeine, theophylline, and theobromine are key to their chromatographic separation.



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## References

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